

Application Notes and Protocols for Fluorescent Biosensors of PKG Activity

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These application notes provide a detailed overview of the development and application of fluorescent biosensors for monitoring Protein Kinase G (PKG) activity. The accompanying protocols offer step-by-step guidance for their use in research and drug development settings.

Introduction to Fluorescent PKG Biosensors

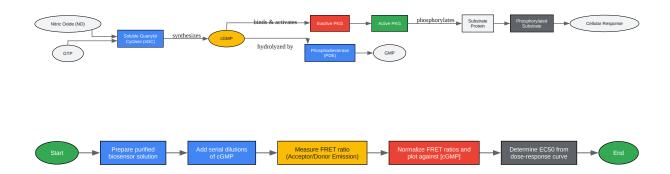
Fluorescent biosensors are powerful tools for studying the dynamic activity of protein kinases like PKG in real-time and within the complex environment of living cells.[1] These genetically encoded or synthetic probes translate the biochemical activity of PKG into a measurable fluorescent signal, offering high spatial and temporal resolution.[1] The majority of currently available fluorescent biosensors for PKG are Förster Resonance Energy Transfer (FRET)-based sensors that detect the binding of cyclic guanosine monophosphate (cGMP), the primary activator of PKG.[2][3][4][5] Upon cGMP binding, a conformational change in the biosensor alters the distance or orientation between two fluorescent proteins, leading to a change in FRET efficiency.[6]

PKG Signaling Pathway

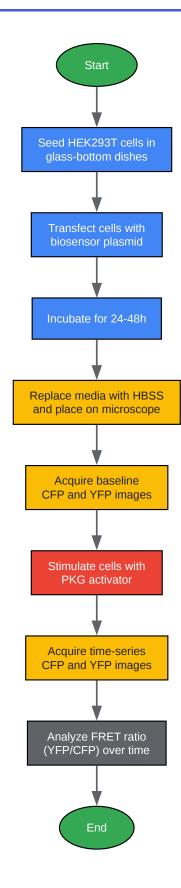
The cGMP/PKG signaling pathway plays a crucial role in various physiological processes, including smooth muscle relaxation, platelet aggregation, and neuronal function. The pathway is initiated by the synthesis of cGMP by guanylyl cyclases. cGMP then binds to and activates



PKG, which in turn phosphorylates a multitude of downstream target proteins, leading to a cellular response.







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